

Personal protective equipment for handling (2-Mercaptophenyl)boronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Mercaptophenyl)boronic acid

Cat. No.: B1308620

[Get Quote](#)

Essential Safety and Handling Guide for (2-Mercaptophenyl)boronic Acid

This guide provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **(2-Mercaptophenyl)boronic acid**. The following procedures are critical for minimizing risk and ensuring a safe laboratory environment.

(2-Mercaptophenyl)boronic acid is a chemical compound that requires careful handling due to its potential hazards. While a specific Safety Data Sheet (SDS) for the 2-isomer was not located, data for the closely related 3- and 4-isomers indicate that it should be treated as a substance that can cause skin and serious eye irritation^[1].

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE for handling **(2-Mercaptophenyl)boronic acid**.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Must meet ANSI Z.87.1 1989 standard or equivalent[2]. A face shield is required for splash or explosion risks[2].
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile or neoprene gloves are recommended. Gloves should be inspected before use and changed upon contact with the chemical[1][2].
Body Protection	Laboratory Coat	A Nomex® or similar flame-resistant lab coat should be worn over cotton clothing. It must be buttoned and fit properly[2].
Foot Protection	Closed-Toe Shoes	Shoes must cover the entire foot; no sandals or perforated shoes are permitted[2][3].
Respiratory Protection	Dust Respirator	Required if dust or aerosols are generated. Use a NIOSH-approved respirator[1].

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for safety.

- Preparation:
 - Ensure a safety shower and eye wash station are readily accessible[1][3].
 - Work in a well-ventilated area, preferably within a chemical fume hood, especially if dust can be generated[1][4][5].
 - Assemble all necessary equipment and reagents before handling the compound.

- Handling:
 - Don all required PPE as outlined in the table above.
 - Avoid direct contact with the skin, eyes, and clothing[1][4].
 - When weighing or transferring the solid, take care to avoid creating dust[1].
 - Wash hands and face thoroughly after handling the material[1][5].
- Post-Handling:
 - Decontaminate the work area upon completion of the task.
 - Properly remove and dispose of contaminated gloves and other disposable PPE[6].
 - Wash hands again after removing gloves.

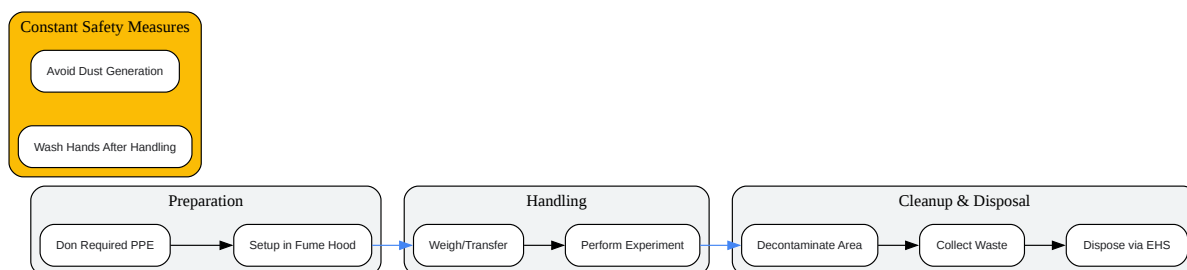
Disposal Plan

Proper disposal of **(2-Mercaptophenyl)boronic acid** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste material in a suitable, closed, and clearly labeled container[1][4][6].
 - Do not mix with other waste streams unless explicitly permitted.
- Disposal Procedure:
 - Dispose of the chemical waste as special waste through a licensed disposal company[7].
 - Consult with your institution's environmental health and safety (EHS) office for specific local, state, and federal regulations[1].
 - Handle uncleaned, empty containers as you would the product itself.

Workflow for Safe Handling and Disposal

The following diagram outlines the critical steps for safely handling and disposing of **(2-Mercaptophenyl)boronic acid**.



[Click to download full resolution via product page](#)

Caption: Workflow for handling **(2-Mercaptophenyl)boronic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 3. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 4. fishersci.pt [fishersci.pt]

- 5. fishersci.com [fishersci.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. afgsci.com [afgsci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling (2-Mercaptophenyl)boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1308620#personal-protective-equipment-for-handling-2-mercaptophenyl-boronic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com